

Application Notes: Formulation of Lead-Free Paints Using Pigment Yellow 182

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Compound of Interest

Compound Name: *Pigment Yellow 182*

Cat. No.: *B1619675*

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Introduction

The phasing out of lead-based pigments due to their toxicity has necessitated the adoption of high-performance, lead-free alternatives in the coatings industry. **Pigment Yellow 182** (C.I. 128300) is a brilliant, single azo organic pigment that serves as an effective and safe replacement for traditional lead chromate yellows.^{[1][2]} Its formulation into modern paint systems, particularly water-based acrylics, offers excellent color strength, good durability, and compliance with environmental regulations.

These application notes provide researchers and formulation chemists with a comprehensive guide to incorporating **Pigment Yellow 182** into a lead-free, water-based yellow architectural paint. This document includes detailed protocols for formulation, application, and performance testing, along with expected quantitative data to benchmark results. For comparative purposes, data for a high-performance inorganic alternative, Pigment Yellow 184 (Bismuth Vanadate), is also presented.

Pigment Properties

Pigment Yellow 182 is characterized by its bright yellow hue, high color strength, and good resistance properties.^[1] A summary of its key technical specifications is provided below, alongside those of the inorganic benchmark, Pigment Yellow 184.

Table 1: Technical Properties of Yellow Pigments

Property	Pigment Yellow 182 (Organic)	Pigment Yellow 184 (Inorganic Benchmark)	Test Method / Standard
C.I. Name	Pigment Yellow 182	Pigment Yellow 184	-
C.I. Number	128300	771740	-
Chemical Class	Monoazo	Bismuth Vanadate	-
CAS Number	67906-31-4	14059-33-7	-
Molecular Formula	C ₂₂ H ₂₀ N ₆ O ₈	BiVO ₄	-
Heat Stability (in Coatings)	~160 °C	>300 °C	DIN 53772
Lightfastness (Full Shade)	6-7 (Very Good)	8 (Excellent)	ISO 105-B01 (Blue Wool Scale)
Solvent Resistance	Good	Excellent	Internal Standard
Opacity	Semi-Transparent	Opaque	Visual Assessment

Note: Performance properties can vary based on the specific paint formulation and substrate.

Experimental Protocols

The following sections detail the materials, equipment, and step-by-step procedures for creating and evaluating a lead-free yellow paint.

Materials and Equipment

Table 2: Required Materials and Equipment

Category	Item	Recommended Supplier/Grade
Pigments	Pigment Yellow 182	Sudarshan Sudacolor™, or equivalent
Titanium Dioxide (Rutile)	Ti-Pure™ R-902+, or equivalent	
Resin/Binder	Styrene-Acrylic Emulsion (e.g., 45-50% solids)	Dow PRIMAL™, BASF JONCRYL™, or equivalent
Additives	Dispersing Agent (Wetting Agent)	Evonik ZETASPERSE®, or equivalent
Defoamer (e.g., mineral oil-based)	BYK-024, or equivalent	
Rheology Modifier (Thickener)	Ashland Natrosol™, or equivalent	
Coalescing Agent (e.g., Texanol™)	Eastman	
pH Adjuster (e.g., AMP-95)	Angus Chemical Company	
Solvents	Deionized Water	Laboratory Grade
Propylene Glycol	Technical Grade	
Equipment	High-Speed Disperser (e.g., Cowles blade)	Laboratory Scale
Laboratory Scale	0.01 g sensitivity	
Grindometer (Hegman Gauge)	0-100 µm range	
Automatic Film Applicator / Drawdown Bar	100 µm (4 mil) wet film thickness	
Glossmeter (60°)	Conforming to ASTM D523	
Cross-Hatch Adhesion Tester Kit	Conforming to ASTM D3359	

Conical Mandrel Bend Tester	Conforming to ASTM D522
Spectrophotometer / Colorimeter	For CIELAB measurements

Formulation Procedure

This protocol is based on a representative formulation for a water-based architectural coating. The process is divided into three main stages: grind, letdown, and final adjustment.

Table 3: Starting-Point Formulation for Lead-Free Yellow Paint

Stage	Ingredient	Weight (%)
Grind Stage	Deionized Water	15.0
	Propylene Glycol	3.0
	Dispersing Agent	1.0
	Defoamer	0.3
	pH Adjuster (AMP-95)	0.2
	Titanium Dioxide (Rutile)	18.0
	Pigment Yellow 182	5.0
Letdown Stage	Styrene-Acrylic Emulsion (48% solids)	45.0
	Coalescing Agent (Texanol™)	2.0
	Defoamer	0.2
Final Adjustment	Rheology Modifier (2.5% solution)	10.0
	Deionized Water	0.3
	Total	100.0

Protocol Steps:

- Grind Stage (Pigment Dispersion):
 1. Charge the deionized water, propylene glycol, dispersing agent, defoamer, and pH adjuster into a suitable grinding vessel.
 2. Begin mixing at low speed using a high-speed disperser.
 3. Slowly add the titanium dioxide and **Pigment Yellow 182** to the vortex.
 4. Once all pigments are incorporated, increase the disperser speed to approximately 1500-2000 RPM.
 5. Disperse for 20-30 minutes, ensuring the temperature does not exceed 50°C.
 6. Check the dispersion quality using a Hegman gauge. A reading of 6+ (less than 25 μm) is desirable. Continue grinding if necessary.
- Letdown Stage (Binder Addition):
 1. Reduce the disperser speed to a slow mixing speed.
 2. Slowly add the styrene-acrylic emulsion to the grind paste.
 3. Add the coalescing agent and the remaining defoamer while continuing to mix.
 4. Mix for an additional 10-15 minutes until the batch is uniform.
- Final Adjustment:
 1. While under slow agitation, add the pre-prepared rheology modifier solution to achieve the desired viscosity.
 2. Add the final portion of deionized water and mix for 5 minutes.
 3. Measure the final pH and adjust to 8.0-9.0 if necessary using the pH adjuster.

Diagram 1: Paint Formulation Workflow

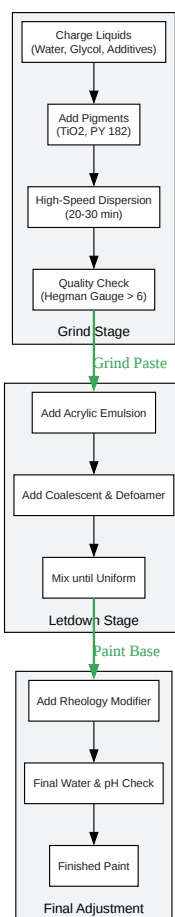


Diagram 1: Paint Formulation Workflow

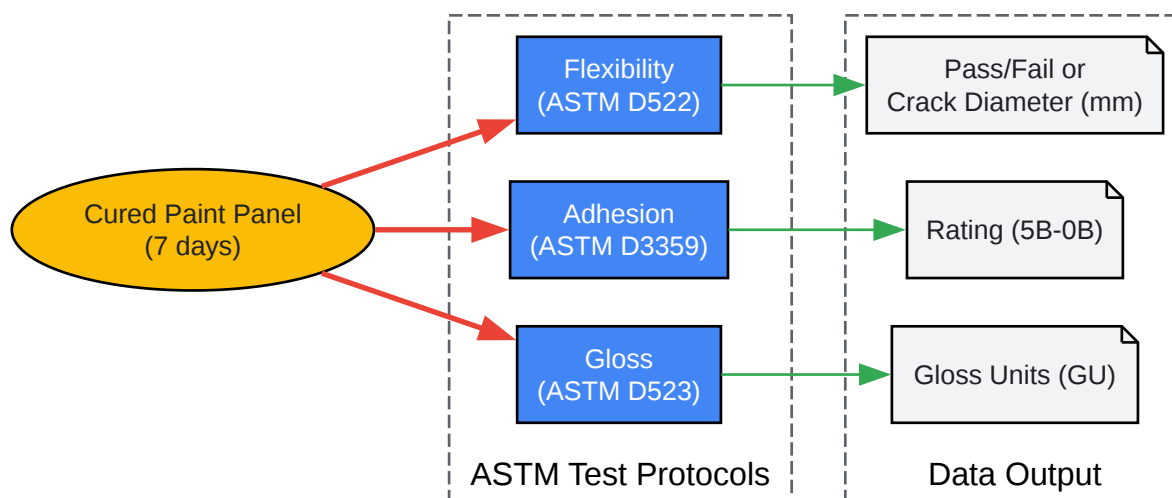


Diagram 2: Performance Testing Workflow

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References

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- 2. Pigment Yellow 182 [dyestuffintermediates.com]
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